

# Introduction: The Role of 1-Ethoxymethyl-1H-imidazole in Synthetic Chemistry

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## Compound of Interest

**Compound Name:** 1-ETHOXYMETHYL-1H-IMIDAZOLE

**Cat. No.:** B1601740

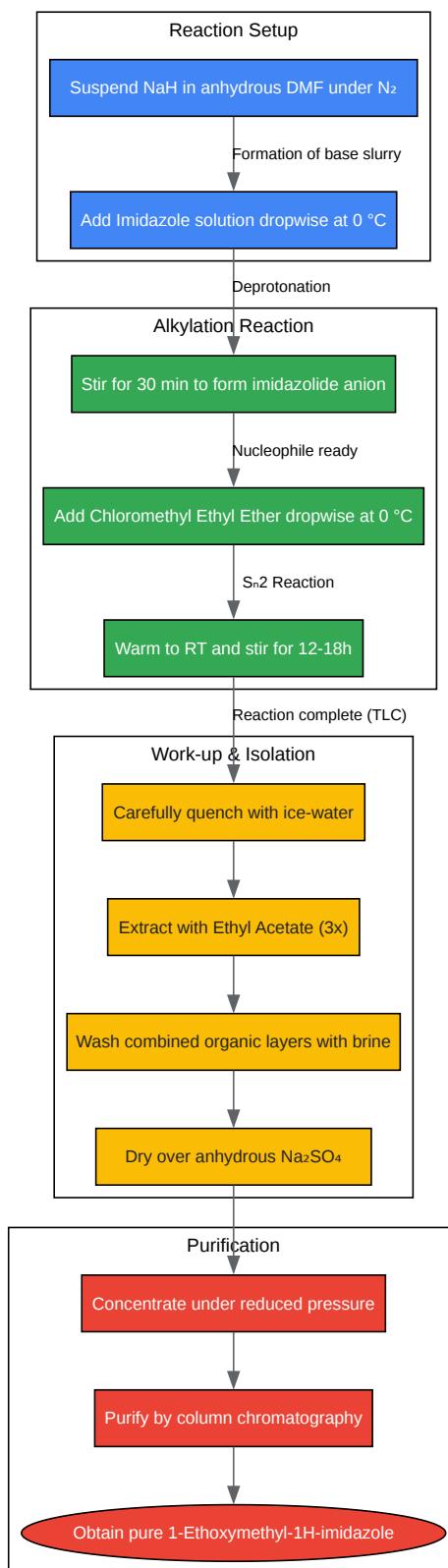
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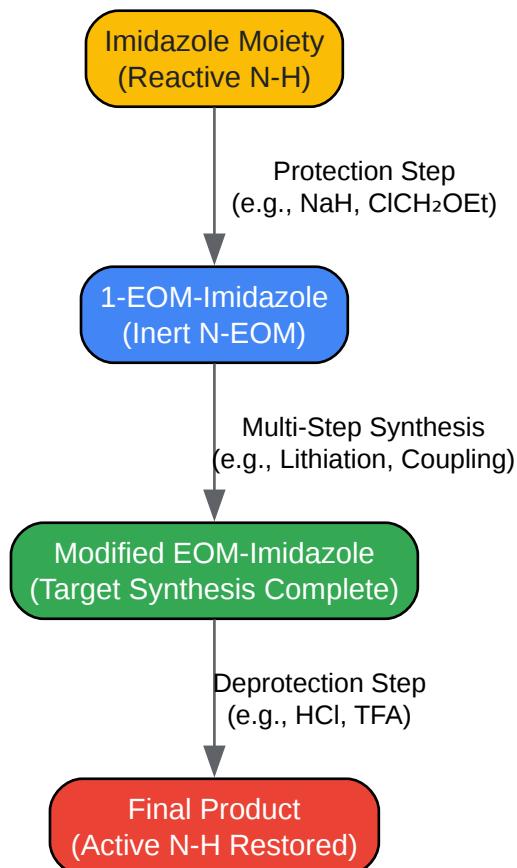
**1-Ethoxymethyl-1H-imidazole** (CAS No: 67319-04-4) is a heterocyclic organic compound that serves as a vital intermediate and building block in modern medicinal and materials chemistry. While not an active pharmaceutical ingredient itself, its significance lies in its utility as a protected form of the imidazole nucleus. The imidazole ring is a cornerstone scaffold in numerous pharmaceuticals due to its ability to participate in hydrogen bonding and coordinate with metallic centers in enzymes.<sup>[1]</sup> However, the acidic N-H proton of the imidazole ring can interfere with many standard synthetic transformations.

This guide, intended for researchers and drug development professionals, provides a detailed overview of the molecular structure, physicochemical properties, a robust synthesis protocol, and the strategic application of **1-ethoxymethyl-1H-imidazole**. The core function of the ethoxymethyl (EOM) group is to act as a temporary "protecting group" for the imidazole nitrogen, rendering the ring inert to specific reaction conditions during a multi-step synthesis, only to be removed at a later stage.<sup>[2][3]</sup> This strategy is fundamental to the efficient construction of complex, biologically active molecules.

## Molecular Structure and Physicochemical Properties

The structural identity of **1-ethoxymethyl-1H-imidazole** is defined by an imidazole ring N-substituted with an ethoxymethyl moiety. This modification significantly alters the chemical properties of the parent imidazole, primarily by masking the acidic proton.





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## References

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- 3. [benchchem.com](https://benchchem.com) [benchchem.com]
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